

# Technical Support Center: NVS-VHL720

## Degradation Efficiency

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### Compound of Interest

Compound Name: NVS-VHL720

Cat. No.: B12370099

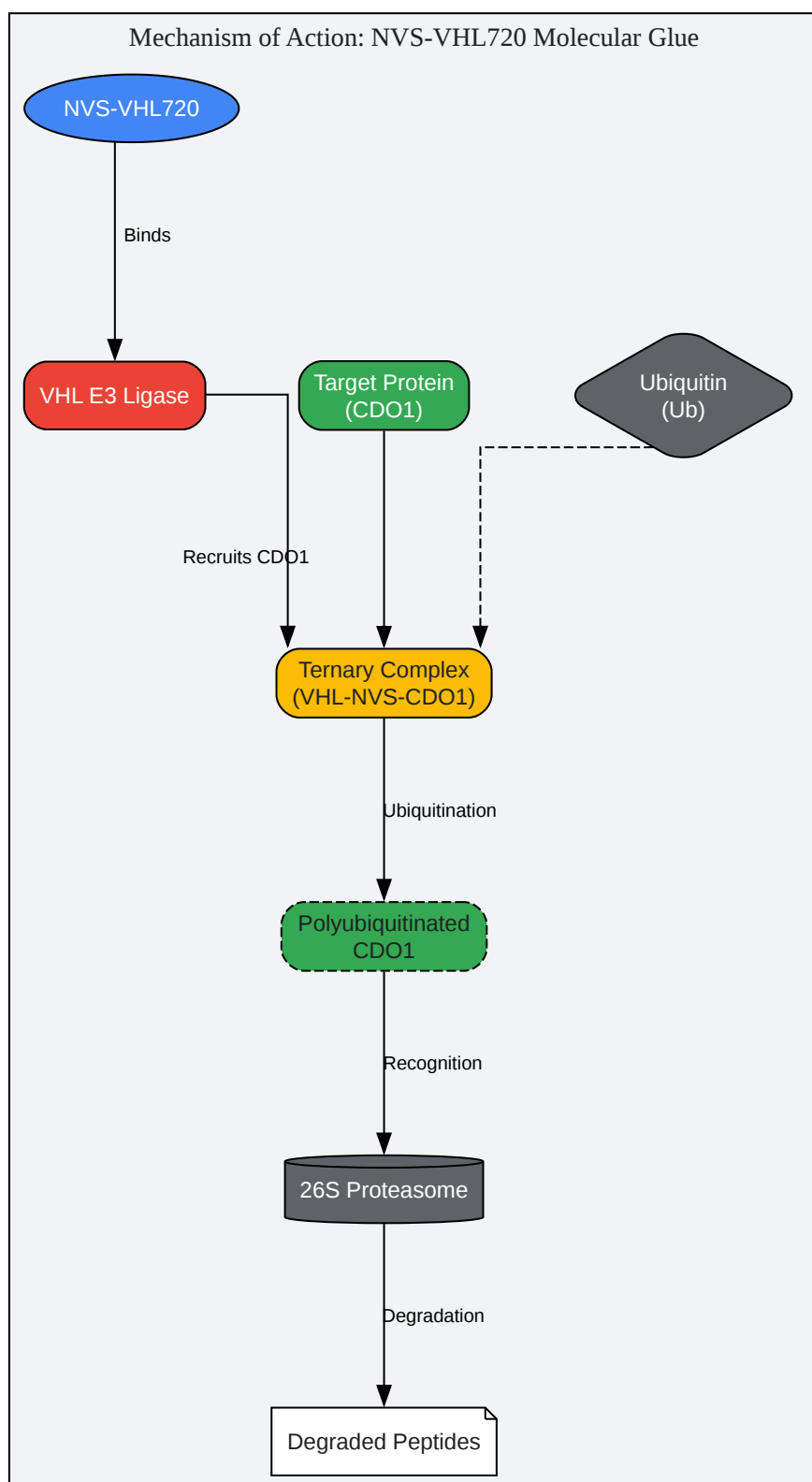
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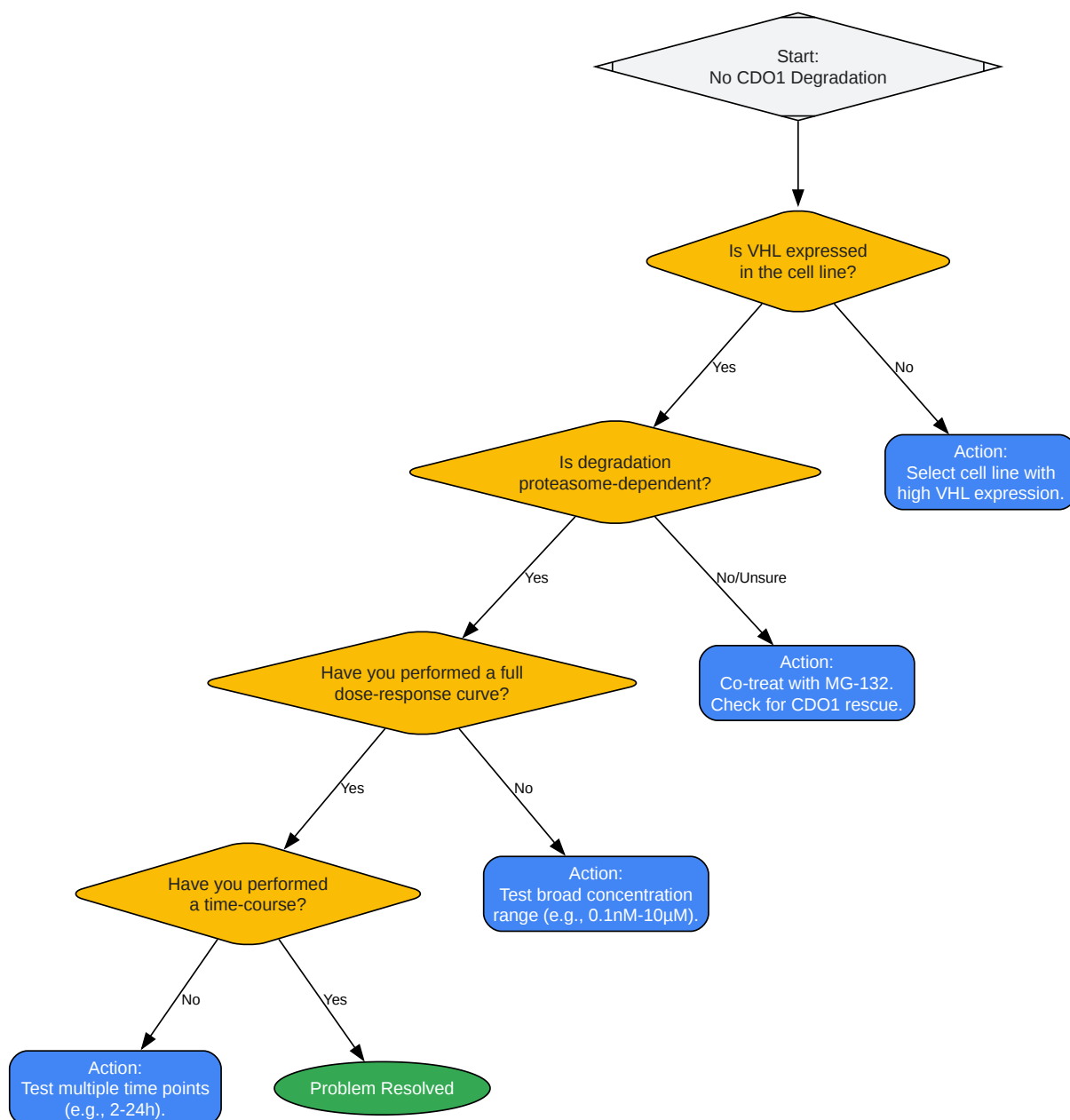
Welcome to the technical support center for **NVS-VHL720**. This resource provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions to ensure successful experimentation with the VHL-based molecular glue degrader, **NVS-VHL720**, which selectively targets cysteine dioxygenase (CDO1) for degradation.[1][2][3][4]

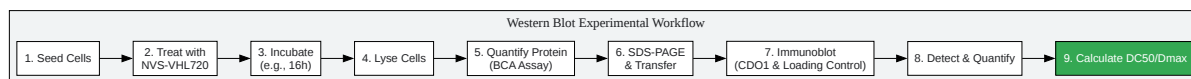
## Frequently Asked Questions (FAQs)

Q1: What is **NVS-VHL720** and what is its mechanism of action?

**NVS-VHL720** is a small molecule molecular glue degrader.[1][2][3] Unlike traditional bifunctional PROTACs, it does not bind directly to its target protein, CDO1. Instead, **NVS-VHL720** binds to the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, inducing a conformational change that creates a new surface for interaction.[4][5] This new surface selectively recruits the neosubstrate CDO1, leading to the formation of a stable ternary complex (VHL-**NVS-VHL720**-CDO1).[4][5] Once in proximity, the E3 ligase transfers ubiquitin molecules to CDO1, marking it for degradation by the 26S proteasome.[6][7]







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## References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. drughunter.com [drughunter.com]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
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